

An In-depth Technical Guide to Bromochloromethane

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Compound of Interest

Compound Name: **Bromochloromethane**

Cat. No.: **B122714**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **bromochloromethane** (BCM), a halogenated hydrocarbon with applications in organic synthesis and as a chemical intermediate. This document details its chemical and physical properties, synthesis protocols, applications, and safety and handling procedures, presenting quantitative data in structured tables and process workflows as diagrams for clarity.

Chemical Identity and Formula

Bromochloromethane is a mixed halomethane.^[1] Its fundamental chemical identity is summarized below.

Identifier	Value	Reference
Chemical Formula	CH ₂ BrCl	[1][2][3]
Molecular Weight	129.38 g/mol	[1][2][4]
IUPAC Name	Bromo(chloro)methane	[2]
CAS Number	74-97-5	[1][3]
Synonyms	Methylene chlorobromide, Halon 1011, Chloromethyl bromide	[1][2][5]

Physicochemical Properties

Bromochloromethane is a clear, colorless to pale-yellow liquid with a sweet, chloroform-like odor.^{[2][3][6]} It is denser than water and is insoluble in water.^{[2][3]} Key physical and chemical properties are compiled in the table below.

Property	Value	Reference
Density	1.991 g/mL at 25 °C	[2][7]
Boiling Point	68 °C (154 °F)	[1][2]
Melting Point	-88.0 °C (-126.3 °F)	[1][3]
Vapor Pressure	115 - 142 mmHg at 20-25 °C	[3][8]
Water Solubility	16.7 g/L; generally considered insoluble	[1][9]
Refractive Index (n ²⁰ /D)	1.482	[1][7]
log P (Octanol-Water Partition Coefficient)	1.41 - 1.55	[1][8]
Stability	Stable, but may discolor on exposure to light.	[3][5]
Incompatibilities	Strong bases, strong oxidizing agents, active metals (e.g., calcium, aluminum, magnesium, zinc). Attacks some plastics, rubber, and coatings.	[3][9]

Experimental Protocols: Synthesis of Bromochloromethane

Bromochloromethane is primarily synthesized from dichloromethane. The main commercial methods are detailed below.

Protocol 1: Bromination of Dichloromethane with Elemental Bromine

This is a common commercial method for producing **bromochloromethane**.

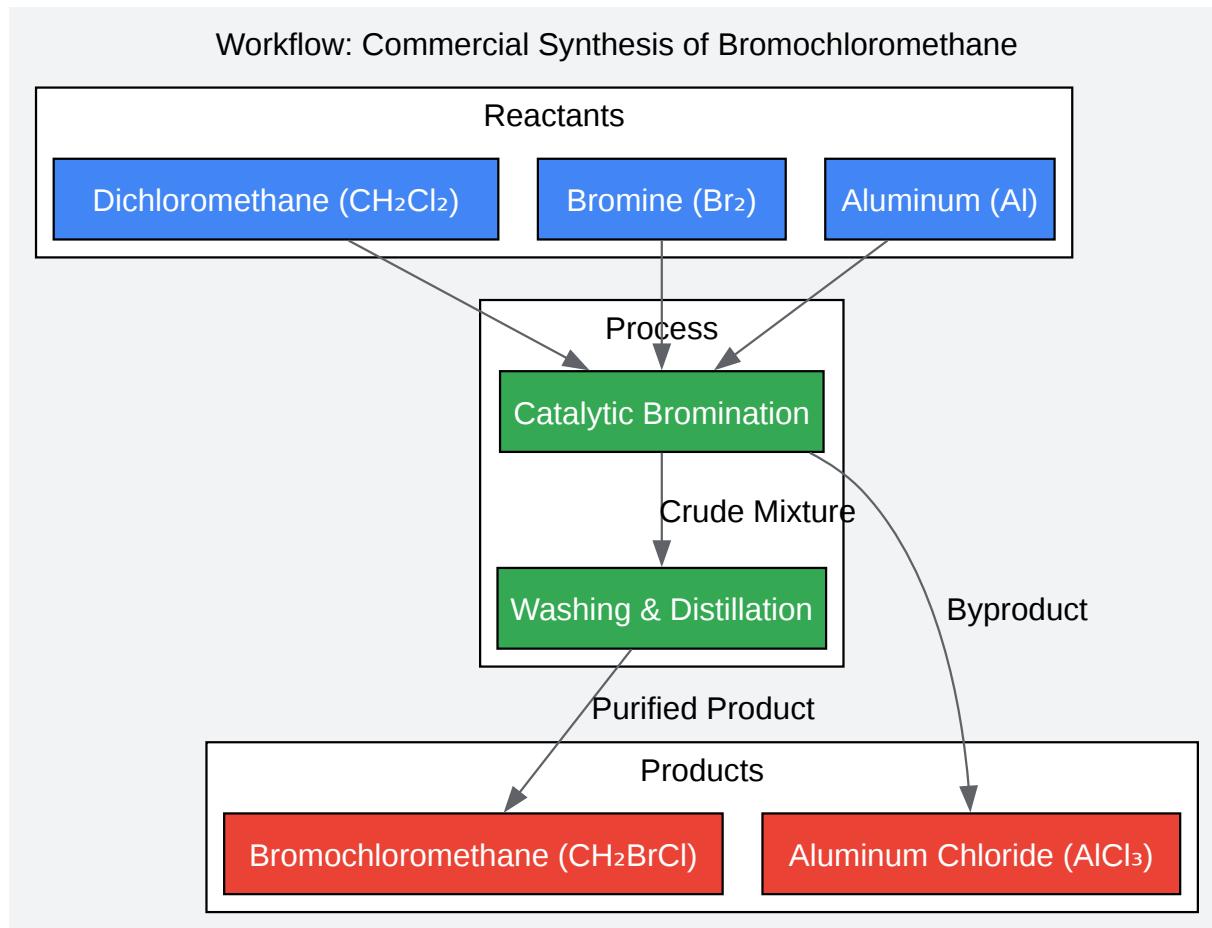
- Reaction: $6 \text{CH}_2\text{Cl}_2 + 3 \text{Br}_2 + 2 \text{Al} \rightarrow 6 \text{CH}_2\text{BrCl} + 2 \text{AlCl}_3$ [1]
- Reactants:
 - Dichloromethane (CH_2Cl_2)
 - Bromine (Br_2)
 - Aluminum (Al) powder or shavings (acts as a catalyst)
- Procedure:
 - Charge a suitable reactor with dichloromethane and aluminum.
 - Slowly add liquid bromine to the dichloromethane mixture. The reaction is exothermic and should be controlled by cooling.
 - The aluminum reacts to form aluminum tribromide in situ, which catalyzes the halogen exchange.
 - After the addition of bromine is complete, the reaction mixture is typically stirred until the reaction is complete (monitored by gas chromatography).
 - The resulting mixture contains **bromochloromethane**, unreacted dichloromethane, and aluminum chloride/bromide salts.
 - The product is purified by washing with water to remove the aluminum salts, followed by fractional distillation to separate **bromochloromethane** from unreacted starting material and any byproducts (like dibromomethane). [10]

Protocol 2: Hydrobromination of Dichloromethane

This alternative route uses hydrogen bromide as the bromine source.

- Reaction: $\text{CH}_2\text{Cl}_2 + \text{HBr} \xrightarrow{\text{AlCl}_3} \text{CH}_2\text{BrCl} + \text{HCl}$ ^{[1][11]}
- Reactants:
 - Dichloromethane (CH_2Cl_2)
 - Hydrogen Bromide (HBr), typically anhydrous gas
 - Aluminum trichloride (AlCl_3) as a catalyst
- Procedure:
 - Add aluminum trichloride catalyst to dichloromethane in a reactor.
 - Bubble anhydrous hydrogen bromide gas through the mixture.
 - Maintain the reaction temperature as specified by the process parameters.
 - The reaction progress is monitored to ensure optimal conversion.
 - Upon completion, the product mixture is washed to remove the catalyst and then purified by distillation.^[12]

A visual representation of the primary synthesis workflow is provided below.



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Caption: Commercial synthesis of **bromochloromethane** from dichloromethane.

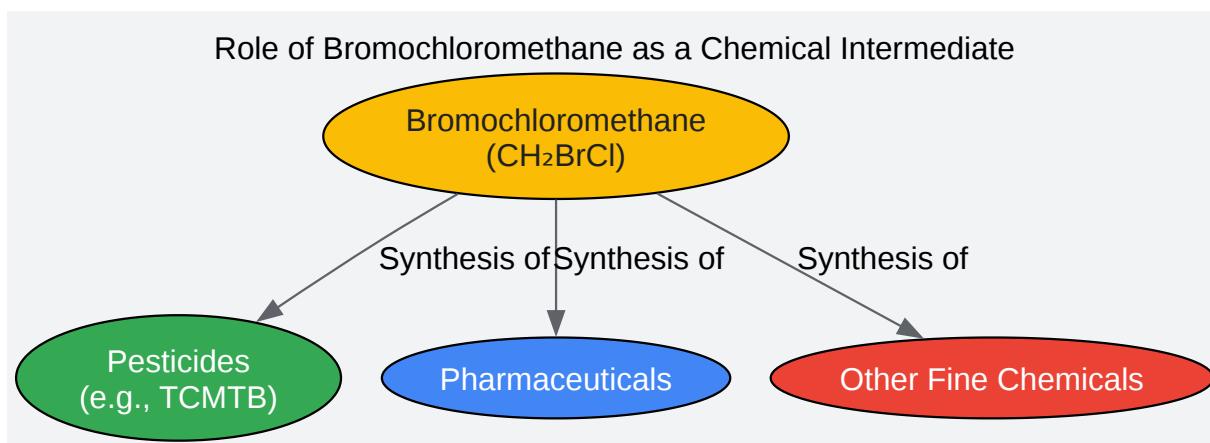
Applications in Research and Drug Development

While its use as a fire extinguishing agent (Halon 1011) has been phased out due to its ozone-depleting potential, **bromochloromethane** remains a valuable laboratory and industrial chemical.[1][10]

- Chemical Intermediate: It is a key building block in organic synthesis.[13] Its utility stems from the differential reactivity of the bromine and chlorine atoms, allowing for selective transformations. It is used in the manufacturing of:

- Pesticides and Biocides: BCM is an important intermediate for synthesizing active ingredients like 2-(thiocyanomethyl)-thiobenzothiazole (TCMTB).[13][14]
- Pharmaceuticals: It serves as a reagent in the synthesis of various pharmaceutical compounds.[7][13][15]
- Solvent: Due to its ability to dissolve a range of organic compounds, it can be used as a solvent in specific laboratory applications.[7][15]
- Reagent in Organic Chemistry: It is used as a source of the CH_2Cl group in various reactions.

The logical relationship of BCM as a precursor is illustrated in the diagram below.



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Caption: **Bromochloromethane** as a precursor in chemical synthesis.

Safety, Handling, and Hazard Information

Bromochloromethane is a hazardous substance and must be handled with appropriate safety precautions. It is an irritant to the eyes, skin, and respiratory system.[10][16]

Hazard Type	Description and Precautions	Reference
GHS Hazard Statements	H315: Causes skin irritation.H318/H319: Causes serious eye damage/irritation.H332: Harmful if inhaled.H335: May cause respiratory irritation.	[1] [16]
Handling	<p>Use only in a well-ventilated area or under a chemical fume hood. Avoid contact with eyes, skin, and clothing. Wash hands thoroughly after handling.</p> <p>Store protected from light in a cool, dry, well-ventilated area away from incompatible substances.</p>	[5]
Personal Protective Equipment (PPE)	<p>Eyes: Chemical safety goggles or a face shield. Skin: Appropriate chemical-resistant gloves and protective clothing. Respiratory: Use a respirator with an organic vapor cartridge if ventilation is inadequate.</p>	[5] [9] [10]
First Aid	<p>Inhalation: Move to fresh air. If not breathing, give artificial respiration. Seek medical attention. Skin Contact: Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing. Eye Contact: Immediately flush eyes with plenty of water for at</p>	[5]

least 15 minutes. Seek immediate medical attention. Ingestion: Do NOT induce vomiting. Give 2-4 cupfuls of milk or water if the victim is conscious. Seek medical attention.

Occupational Exposure Limits (OSHA PEL)	200 ppm (1050 mg/m ³) as an 8-hour time-weighted average.	[1] [6]
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Spectroscopic Data

Characterization of **bromochloromethane** is typically performed using standard spectroscopic methods.

- Nuclear Magnetic Resonance (NMR): ¹H NMR and ¹³C NMR spectra are available for structural confirmation.[\[7\]](#)[\[17\]](#)
- Mass Spectrometry (MS): Mass spectra show a characteristic isotopic pattern due to the presence of bromine and chlorine atoms.[\[18\]](#)[\[19\]](#)
- Infrared (IR) Spectroscopy: IR spectra provide information on the vibrational modes of the C-H, C-Cl, and C-Br bonds.[\[7\]](#)[\[18\]](#)
- Raman Spectroscopy: Raman spectra are also available for this compound.[\[7\]](#)[\[20\]](#)

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